

# Application Notes and Protocols: Dyeing Silk with Acid Red 151 in Textile Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C.I. Acid red 151

Cat. No.: B12781643

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These application notes provide a comprehensive guide to the use of Acid Red 151 for dyeing silk fibers in a research and development setting. The protocols and data presented are intended to ensure reproducibility and accurate evaluation of dyeing processes and outcomes.

## Overview of Acid Red 151

Acid Red 151, also known as C.I. 26900, is a diazo acid dye widely used for dyeing protein fibers such as silk and wool, as well as polyamides.<sup>[1][2][3]</sup> Its anionic nature allows it to form strong ionic bonds with the cationic amino groups in silk fibroin under acidic conditions, resulting in good color yield and fastness properties.<sup>[4]</sup>

Chemical Structure and Properties:

Property	Value
C.I. Name	Acid Red 151
C.I. Number	26900
CAS Number	6406-56-0
Chemical Class	Diazo
Molecular Formula	C22H15N4NaO4S
Molecular Weight	454.43 g/mol
Appearance	Dark Red Powder
Solubility	Soluble in water

## Quantitative Data: Dyeing Parameters and Fastness Properties

### Optimal Dyeing Parameters

Successful and reproducible dyeing of silk with Acid Red 151 requires precise control over several key parameters. The isoelectric point of silk fibroin is in the range of pH 4.2-5.0. Dyeing at a pH below this point increases the number of protonated amino groups ( $\text{-NH}_3^+$ ), enhancing the electrostatic attraction with the anionic dye molecules.

Parameter	Recommended Value/Range	Notes
Dye Concentration (% owf)	1.0 - 4.0%	On the weight of fabric; adjust for desired shade depth.
pH of Dyebath	4.0 - 5.0	Adjust with acetic acid. Optimal dye uptake occurs in this range.
Dyeing Temperature	85 - 95°C	Gradual temperature rise is crucial to ensure level dyeing.
Dyeing Time	45 - 60 minutes	At final dyeing temperature.
Liquor Ratio	1:20 to 1:40	Ratio of the weight of the dyeing liquor to the weight of the fabric.
Acetic Acid (80%)	1.0 - 2.0%	To maintain the acidic pH of the dyebath.
Sodium Sulfate (Glauber's Salt)	5 - 10%	Promotes dye migration and levelness.

## Colorfastness Properties of Silk Dyed with Acid Red 151

The following table summarizes the expected colorfastness ratings for silk dyed with Acid Red 151, based on standardized testing methods. The ratings are on a scale of 1 to 5, where 5 indicates the highest fastness.

Fastness Test	Rating
Light Fastness	4
Washing (Soaping) Fastness - Fading	2-3
Washing (Soaping) Fastness - Staining	2-3
Perspiration Fastness - Fading	4
Perspiration Fastness - Staining	3-4
Dry Rubbing Fastness	4
Wet Rubbing Fastness	4
Ironing Fastness - Fading	4
Ironing Fastness - Staining	4-5

## Experimental Protocols

### Pre-treatment of Silk Fabric (Degumming)

Objective: To remove sericin, waxes, and other impurities from the raw silk to ensure uniform dye penetration.

Materials:

- Raw silk fabric
- Sodium carbonate ( $\text{Na}_2\text{CO}_3$ )
- Non-ionic detergent
- Distilled water

Procedure:

- Prepare a degumming bath with 2 g/L sodium carbonate and 1 g/L non-ionic detergent in distilled water.

- Immerse the silk fabric in the bath at a liquor ratio of 1:30.
- Heat the bath to 90-95°C and maintain for 1-2 hours.
- Rinse the fabric thoroughly with hot water, followed by cold water, to remove all traces of sericin and chemicals.
- Allow the fabric to air dry at room temperature.

## Dyeing Protocol for Acid Red 151 on Silk

Objective: To dye the pre-treated silk fabric with Acid Red 151 to a specified shade.

Materials:

- Degummed silk fabric
- Acid Red 151 dye powder
- Acetic acid (80%)
- Sodium sulfate (anhydrous)
- Distilled water

Procedure:

- Accurately weigh the dry, degummed silk fabric.
- Calculate the required amounts of Acid Red 151, acetic acid, and sodium sulfate based on the weight of the fabric and the desired percentages (see Table 2.1).
- Prepare the dyebath in a stainless steel or glass vessel with the calculated amount of distilled water for the desired liquor ratio.
- Dissolve the sodium sulfate in the dyebath.
- Make a paste of the Acid Red 151 powder with a small amount of cold water, then dissolve it completely by adding hot water. Add the dissolved dye to the dyebath and stir well.

- Add the calculated amount of acetic acid to the dyebath to adjust the pH to 4.0-5.0.
- Immerse the wetted silk fabric into the dyebath at 40°C.
- Gradually raise the temperature of the dyebath to 90°C at a rate of 1-2°C per minute.
- Maintain the temperature at 90°C for 45-60 minutes, with occasional gentle stirring to ensure even dyeing.
- After dyeing, allow the dyebath to cool down to 50-60°C.
- Remove the fabric from the dyebath and rinse with cold water until the water runs clear.

## Post-treatment (After-washing)

Objective: To remove any unfixed dye from the fabric surface to improve wet fastness properties.

Materials:

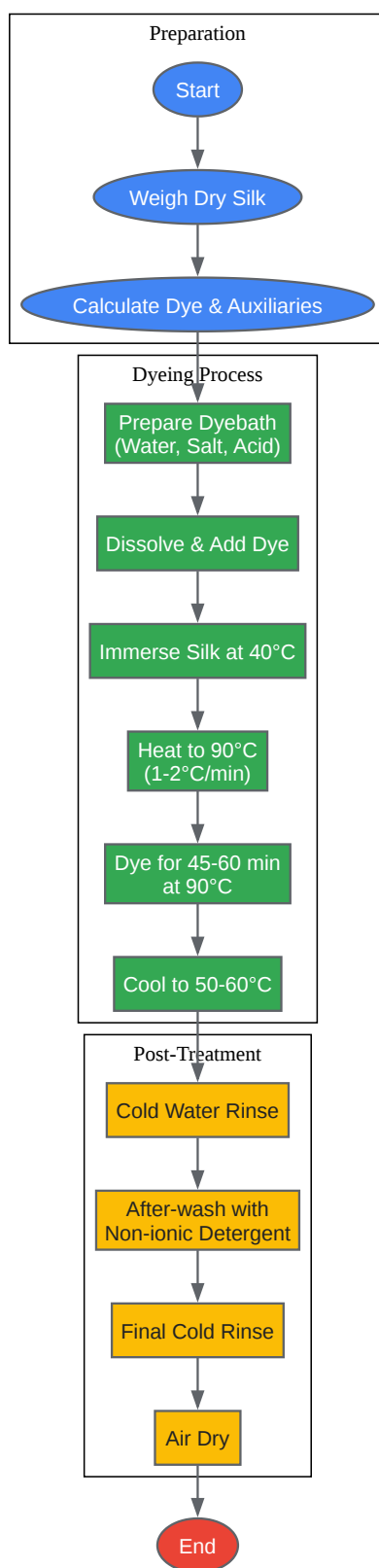
- Non-ionic detergent
- Distilled water

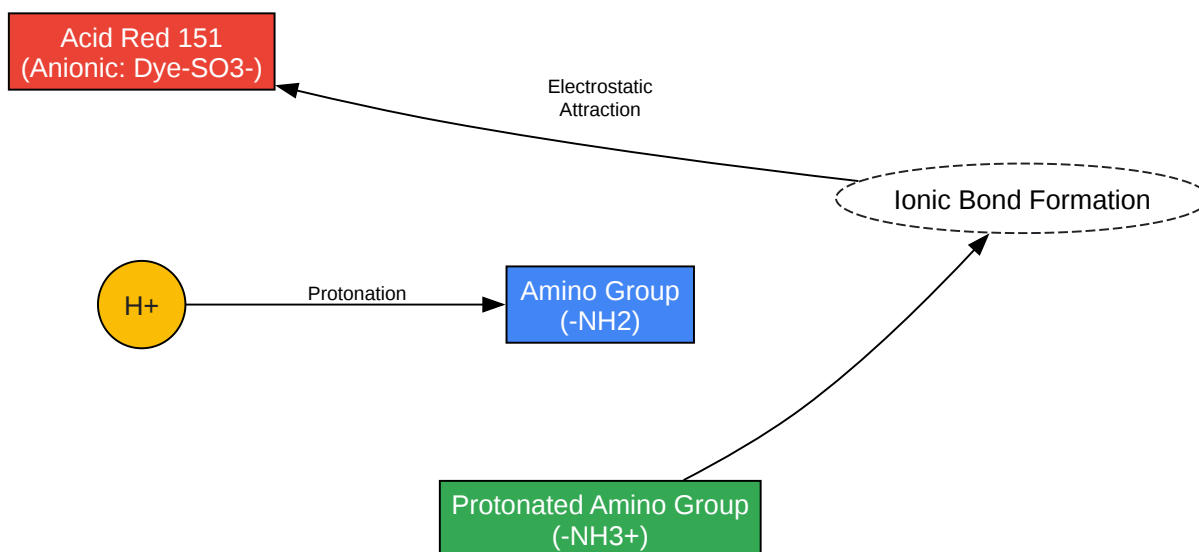
Procedure:

- Prepare a washing bath with 1 g/L non-ionic detergent in distilled water at 40-50°C.
- Wash the dyed silk fabric in this solution for 10-15 minutes.
- Rinse the fabric thoroughly with cold water.
- Squeeze out excess water gently and air dry the fabric away from direct sunlight.

## Visualizations

### Experimental Workflow for Silk Dyeing





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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)